Technical Guide & Safety Profile: 4-Isobutoxycyclohexan-1-amine Hydrochloride

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Compound of Interest

Compound Name:	*trans 4-Isobutoxycyclohexanamine hydrochloride*
CAS No.:	*2119574-66-0*
Cat. No.:	*B2419171*

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Chemical Identity & Physicochemical Profiling

Compound Name: 4-isobutoxycyclohexan-1-amine hydrochloride Primary Isomer Reference:trans-4-isobutoxycyclohexan-1-amine hydrochloride CAS Number: 2119574-66-0 (Specific to the trans-isomer) Synonyms: 4-(2-methylpropoxy)cyclohexan-1-amine HCl; 4-isobutoxycyclohexylamine hydrochloride.

Structural Specifications

This compound belongs to the class of cycloalkylamines, specifically functionalized with an ether linkage. It is commonly supplied as the hydrochloride salt to ensure solid-state stability, as the free amine is likely a viscous liquid or low-melting waxy solid prone to oxidation and carbamate formation (upon CO_2 absorption).

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Property	Value	Notes
Molecular Formula	$C_{10}H_{22}ClNO$	($C_{10}H_{21}NO \cdot HCl$)
Molecular Weight	207.74 g/mol	Free Base: 171.28 g/mol
Physical State	White to off-white solid	Crystalline powder
Solubility	Water, Methanol, DMSO	High solubility due to ionic character
LogP (Predicted)	~1.5 - 1.8 (Free Base)	Moderate lipophilicity driven by the isobutyl chain
Acidity (pKa)	~10.5 (Conjugate Acid)	Typical for primary cyclohexylamines

Hazard Identification & Safety Protocols (GHS)

Note: While a specific regulatory SDS may not be universally indexed for this niche intermediate, the following classification is derived from Structure-Activity Relationships (SAR) of analogous cyclohexylamines and hydrochloride salts.

GHS Classification

Signal Word:WARNING[1][2][3]

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [1]	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335

Precautionary Statements (Self-Validating Safety)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]

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- P280: Wear protective gloves/eye protection/face protection.[1][4][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.[1][3][4] Continue rinsing.[3][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

Emergency Response Causality

- Inhalation: The HCl salt can hydrolyze in the moist mucosa of the respiratory tract, releasing trace hydrochloric acid and the amine. Action: Move to fresh air immediately.
- Skin Contact: Amines are lipophilic; the isobutoxy group enhances dermal penetration. Action: Wash with soap, not just water, to emulsify the organic tail.

Handling, Stability, & Storage

Expert Insight: The hydrochloride salt is significantly more stable than the free amine, but it is hygroscopic. Moisture absorption can lead to "clumping," which complicates weighing and alters stoichiometry in precise coupling reactions.

Storage Protocol[3]

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under inert gas (Nitrogen or Argon) if possible, or in a tightly sealed desiccator.
- Incompatibilities: Strong oxidizing agents, acid chlorides, acid anhydrides (unless intended for reaction).

Technical Application: Free-Basing & Synthesis

In drug development, this compound is often used as a building block to introduce a lipophilic spacer (the isobutoxy-cyclohexyl motif). Most coupling reactions (e.g., amide coupling, nucleophilic substitution) require the amine to be in its free base form or released in situ.

Protocol: In Situ Neutralization vs. Isolation

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For most amide couplings (EDC/NHS or HATU), do not isolate the free base beforehand. Instead, add a tertiary base (DIPEA or TEA) directly to the reaction mixture.

- Ratio: Use 3.0 equivalents of base relative to the amine HCl salt to ensure complete neutralization and scavenging of the generated acid.

Protocol: Isolation of Free Amine (For Sensitive Nucleophilic Substitutions)

If you require the pure free amine (e.g., for a reaction sensitive to amine salts), follow this self-validating extraction workflow.

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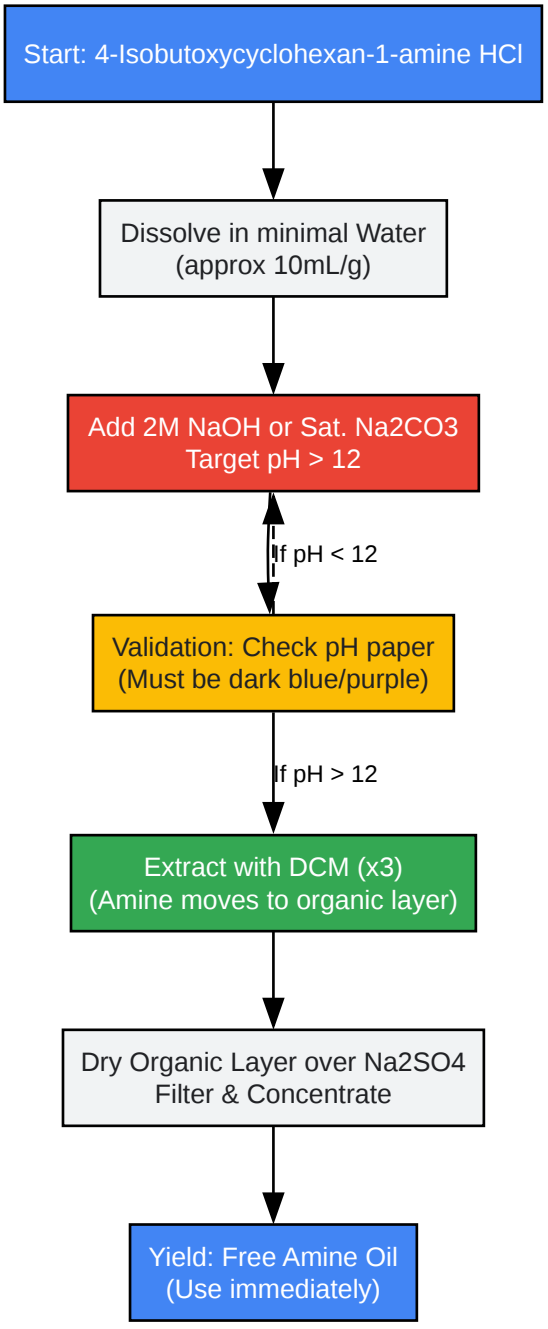

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Figure 1: Self-validating workflow for converting the hydrochloride salt to the reactive free amine.

Analytical Verification (QC)

When verifying the identity of 4-isobutoxycyclohexan-1-amine HCl, look for these specific signals.

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Proton NMR (^{1}H-NMR, DMSO-d_6)

- Amine Protons: Broad singlet at δ 8.0–8.5 ppm (exchangeable, corresponds to

).

- Ether Linkage (

  ): Distinct doublet around δ 3.1–3.3 ppm.

- Methine Protons (

  and

  ): Two multiplets in the cyclohexane ring region (δ 3.0–3.5 ppm). The exact shift depends on cis/trans stereochemistry.

  - Trans isomer typically shows the methine proton at the 1-position as a tt (triplet of triplets) due to axial-axial couplings.

- Isobutyl Group: Doublet at ~0.9 ppm (6H) for the terminal methyls.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).

- Target Mass:

  m/z.

- Note: You will observe the mass of the free base, not the salt.

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